

# Methazolamide Solubility and Handling: A Technical Guide for In Vitro Research

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## Compound of Interest

Compound Name: Methazolamide

Cat. No.: B10762108

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on troubleshooting common solubility issues with **methazolamide** in in vitro experiments. Below you will find frequently asked questions, detailed experimental protocols, and visual guides to ensure successful experimental setup and accurate results.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **methazolamide** in common laboratory solvents?

A1: **Methazolamide** is a white crystalline powder that is weakly acidic and has limited solubility in aqueous solutions.<sup>[1]</sup> Its solubility is highly dependent on the solvent and pH. Key solubility data is summarized in the table below.

Q2: I am observing precipitation when I add my **methazolamide**-DMSO stock solution to the cell culture media. What is causing this and how can I prevent it?

A2: This is a common issue that arises from the poor aqueous solubility of **methazolamide**. When the concentrated DMSO stock is diluted into the aqueous-based culture media, the **methazolamide** may crash out of solution. To prevent this, consider the following:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your culture media is as low as possible, ideally below 0.5%, as higher concentrations can be toxic to cells.<sup>[2][3]</sup>

- Pre-warming Media: Gently warm your culture media to 37°C before adding the **methazolamide** stock solution.
- Slow Addition and Mixing: Add the stock solution dropwise to the vortexing media to facilitate rapid and even dispersion.
- Serial Dilution: Instead of a single large dilution, perform serial dilutions of your stock solution in culture media.

Q3: Can I dissolve **methazolamide** directly in water or PBS?

A3: **Methazolamide** is very slightly soluble in water (approximately 0.999 g/L) and ethanol.[4] [5] Direct dissolution in water or PBS for typical in vitro concentrations is often not feasible. For maximum solubility in aqueous buffers, it is recommended to first dissolve **methazolamide** in DMSO and then dilute it with the aqueous buffer of choice.[6]

Q4: What is the stability of **methazolamide** in solution?

A4: **Methazolamide** has maximum stability in aqueous solutions at pH 5.0.[7] Stock solutions in DMSO can be stored at -20°C for about a month or at -80°C for up to a year.[8] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[8] Aqueous solutions are not recommended for long-term storage; fresh dilutions should be prepared for each experiment.[6]

Q5: Are there any alternatives to DMSO for dissolving **methazolamide**?

A5: While DMSO is the most common solvent, other options can be explored if DMSO is incompatible with your experimental system. Dimethylformamide (DMF) is another organic solvent in which **methazolamide** is soluble.[4][6] For specific applications, formulations with cyclodextrins have been used to enhance the aqueous solubility of **methazolamide**. [9]

## Quantitative Data Summary

Property	Value	Reference(s)
Molecular Weight	236.27 g/mol	[8][10]
pKa	7.30	[4][11]
Melting Point	208 °C (decomposes)	[12][13]
Solubility		
DMSO	47 mg/mL (198.92 mM)[8], ≥ 50 mg/mL (211.62 mM)[14], Approx. 15 mg/mL[6]	[6][8][14]
Water	Insoluble[8][15], Very slightly soluble (0.999 g/L)[4][5], 3500 mg/L[11]	[4][5][8][11][15]
Ethanol	3 mg/mL (12.7 mM)[8][15], Very slightly soluble[4][5]	[4][5][8][15]
Acetone	Slightly soluble	[4][5]
DMF	Soluble	[4][5]
DMSO:PBS (pH 7.2) (1:3)	Approx. 0.25 mg/mL	[6]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Methazolamide Stock Solution in DMSO

- Materials:
  - Methazolamide powder (MW: 236.27 g/mol )
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
  - Calibrated balance and weighing paper

- Vortex mixer
- Procedure:
  1. Calculate the required mass of **methazolamide**. For 1 mL of a 10 mM stock solution, you will need:  $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 236.27 \text{ g/mol} = 0.0023627 \text{ g} = 2.36 \text{ mg}$
  2. Carefully weigh out 2.36 mg of **methazolamide** powder and transfer it to a sterile microcentrifuge tube.
  3. Add 1 mL of anhydrous DMSO to the tube.
  4. Vortex the solution until the **methazolamide** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
  5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  6. Store the aliquots at -20°C or -80°C, protected from light.<sup>[8][12]</sup>

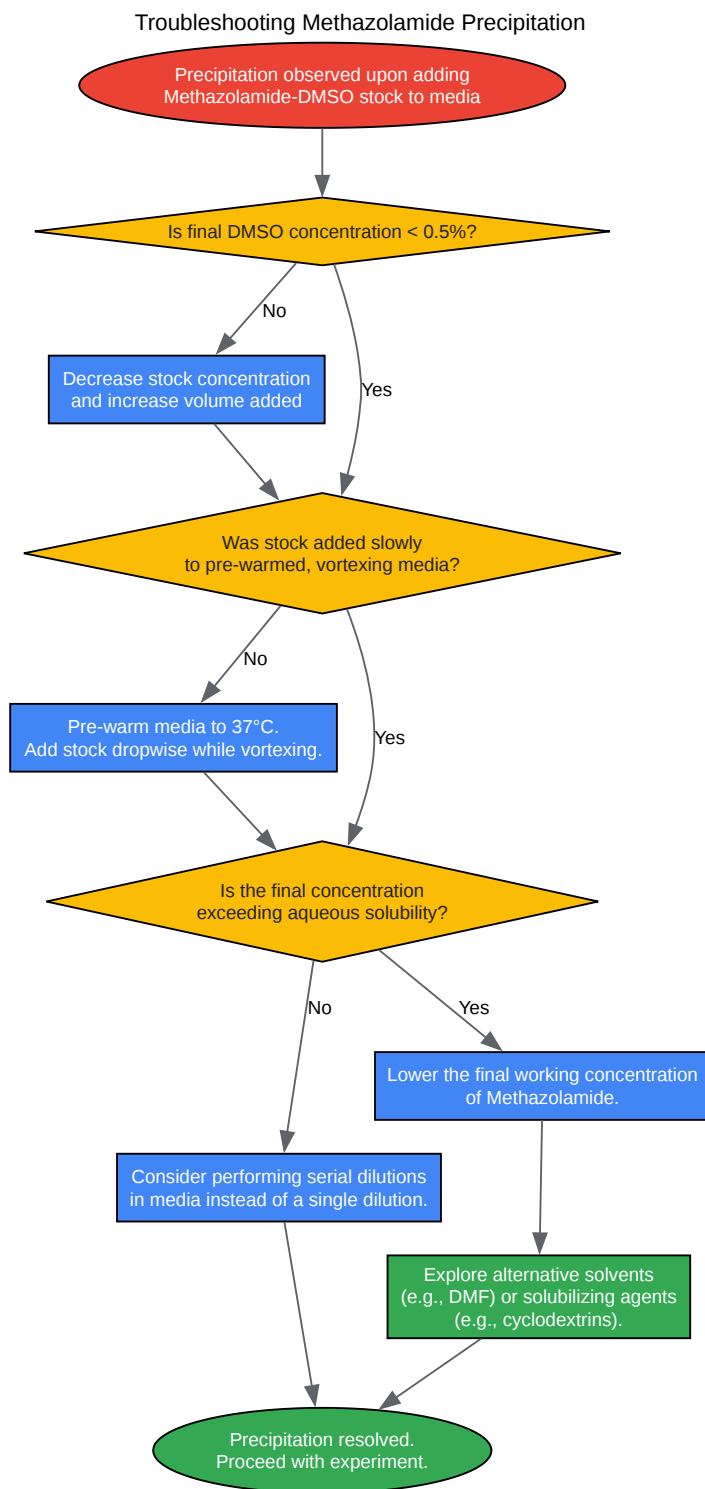
## Protocol 2: Preparation of Working Solutions in Cell Culture Media

- Materials:
  - 10 mM **Methazolamide** stock solution in DMSO
  - Pre-warmed (37°C) sterile cell culture media
  - Sterile conical tubes
- Procedure:
  1. Determine the final concentration of **methazolamide** required for your experiment.
  2. Calculate the volume of the 10 mM stock solution needed. For example, to prepare 10 mL of a 100 µM working solution:  $V_1 = (100 \text{ µM} \times 10 \text{ mL}) / 10,000 \text{ µM} = 0.1 \text{ mL} = 100 \text{ µL}$

3. Dispense 9.9 mL of pre-warmed cell culture media into a sterile conical tube.
4. While gently vortexing the media, add the 100  $\mu$ L of the 10 mM **methazolamide** stock solution dropwise.
5. Continue to mix for a few seconds to ensure homogeneity.
6. Visually inspect the solution for any signs of precipitation.
7. Use the freshly prepared working solution immediately for your experiment.

## Visual Guides

### Troubleshooting Workflow for Methazolamide Precipitation

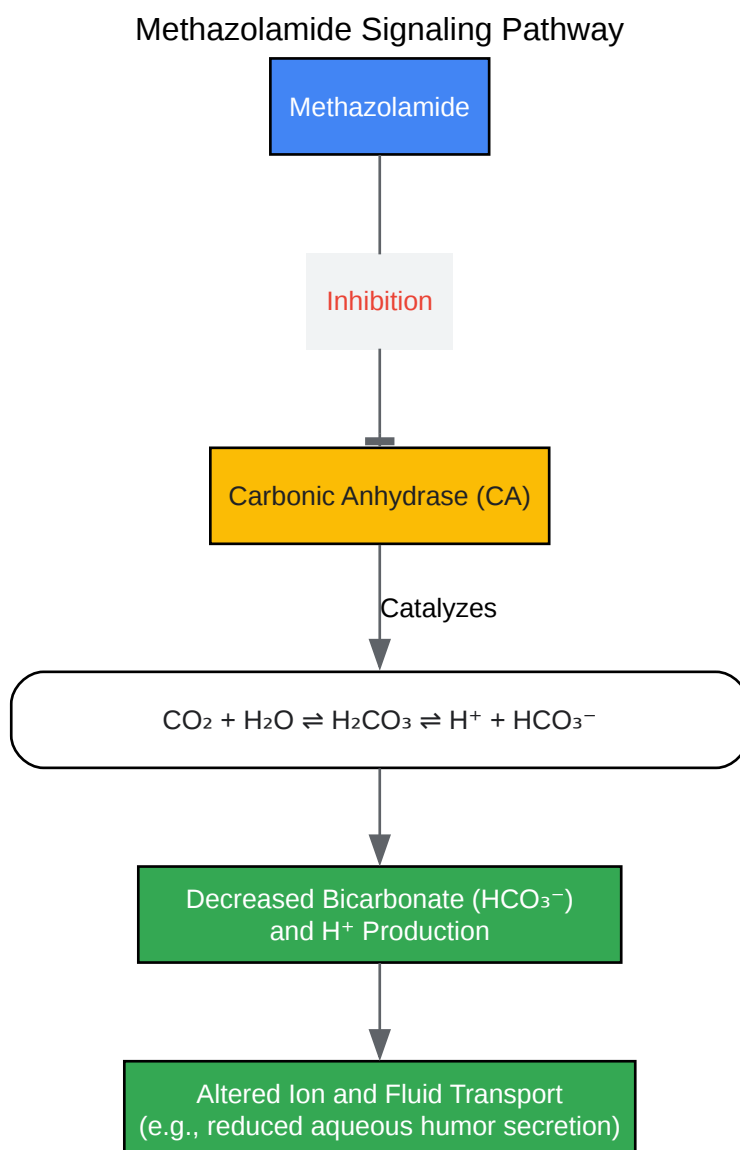


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Caption: A step-by-step guide to resolving **methazolamide** precipitation issues.

## Methazolamide's Mechanism of Action: Carbonic Anhydrase Inhibition

**Methazolamide** is a potent inhibitor of carbonic anhydrase (CA), an enzyme that catalyzes the reversible hydration of carbon dioxide to carbonic acid.[4][11][12] This inhibition is central to its therapeutic effects, such as lowering intraocular pressure in the treatment of glaucoma.



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Caption: The inhibitory effect of **methazolamide** on carbonic anhydrase.

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## References

- 1. Methazolamide | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. aapharma.ca [aapharma.ca]
- 5. pdf.hres.ca [pdf.hres.ca]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. researchgate.net [researchgate.net]
- 8. selleckchem.com [selleckchem.com]
- 9. iovs.arvojournals.org [iovs.arvojournals.org]
- 10. medkoo.com [medkoo.com]
- 11. go.drugbank.com [go.drugbank.com]
- 12. Methazolamide | Carbonic Anhydrase inhibitor | CAS 554-57-4 | Buy Neptazaneat; Naptazane; CL-8490; CL8490 from Supplier InvivoChem [invivochem.com]
- 13. Methazolamide CAS#: 554-57-4 [m.chemicalbook.com]
- 14. lifetechindia.com [lifetechindia.com]
- 15. Methazolamide - LKT Labs [lktlabs.com]
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